

Molecular formula and molecular weight of tetraethylammonium hydrogen sulphate

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Compound of Interest

Compound Name: *Tetraethylammonium hydrogen sulphate*

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Tetraethylammonium Hydrogen Sulphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tetraethylammonium hydrogen sulphate**, a quaternary ammonium salt with diverse applications in chemical synthesis and analysis. This document details its fundamental properties, synthesis, and key applications, including its roles in ion-pair chromatography, phase transfer catalysis, and electrochemistry. Furthermore, it explores the significant biological activity of the tetraethylammonium cation as a modulator of ion channels.

Core Properties of Tetraethylammonium Hydrogen Sulphate

Tetraethylammonium hydrogen sulphate is a white to off-white crystalline solid. Its chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₂₁ NO ₄ S
Molecular Weight	227.32 g/mol
CAS Number	16873-13-5
Appearance	White to off-white crystalline powder
Melting Point	243-245 °C
Solubility	Soluble in water and polar organic solvents

Synthesis of Tetraethylammonium Hydrogen Sulphate

While a specific protocol for the synthesis of **tetraethylammonium hydrogen sulphate** is not readily available in the reviewed literature, a general and widely used method for preparing similar quaternary ammonium hydrogen sulphates involves the neutralization of the corresponding tetraalkylammonium hydroxide with sulphuric acid or the reaction of a trialkylamine with a dialkyl sulphate followed by hydrolysis. A well-documented procedure for the synthesis of the closely related triethylammonium hydrogen sulphate can be adapted.^{[1][2]}

Experimental Protocol: Synthesis via Neutralization (Adapted)

This protocol is adapted from the synthesis of triethylammonium hydrogen sulphate and is expected to yield **tetraethylammonium hydrogen sulphate** with high purity.

Materials:

- Tetraethylammonium hydroxide (Et₄NOH) solution
- Sulphuric acid (H₂SO₄), concentrated
- Deionized water
- Ice bath

- Magnetic stirrer and stir bar
- pH meter or indicator paper

Procedure:

- In a beaker placed in an ice bath, dilute a known concentration of tetraethylammonium hydroxide solution with deionized water.
- While stirring vigorously, slowly add a stoichiometric amount of concentrated sulphuric acid dropwise. The reaction is exothermic and requires careful temperature control.
- Monitor the pH of the solution continuously. The addition of sulphuric acid should continue until the solution reaches a neutral pH (approximately 7.0).
- Once neutralized, the solution contains **tetraethylammonium hydrogen sulphate**.
- The product can be isolated by removing the water via rotary evaporation under reduced pressure.
- The resulting solid can be further purified by recrystallization from an appropriate solvent system, such as ethanol/ether.
- Dry the purified crystals under vacuum to obtain the final product.

Applications in Chemical Analysis and Synthesis

Tetraethylammonium hydrogen sulphate serves as a versatile reagent in several chemical applications, primarily due to the properties of the tetraethylammonium cation.

Ion-Pair Chromatography

Tetraethylammonium hydrogen sulphate is utilized as an ion-pairing reagent in reversed-phase high-performance liquid chromatography (HPLC) for the separation of anionic analytes, such as nucleotides and organic acids.^{[3][4][5][6]} The tetraethylammonium cation pairs with the anionic analyte, increasing its hydrophobicity and enabling its retention on a nonpolar stationary phase.

This protocol provides a general framework for the separation of adenine nucleotides using an eluent containing a triethylammonium salt, which is analogous to the use of tetraethylammonium salts.[6]

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector
- Reversed-phase C18 column (e.g., Shiseido, Capcell Pak C18)

Reagents:

- Mobile Phase: 0.1 M triethylamine (TEA) phosphate buffer and methanol (95:5, v/v). The pH and concentration of the organic modifier and TEA ion should be optimized for the specific separation.
- Standard solutions of adenine, adenosine monophosphate (AMP), adenosine diphosphate (ADP), and adenosine triphosphate (ATP).

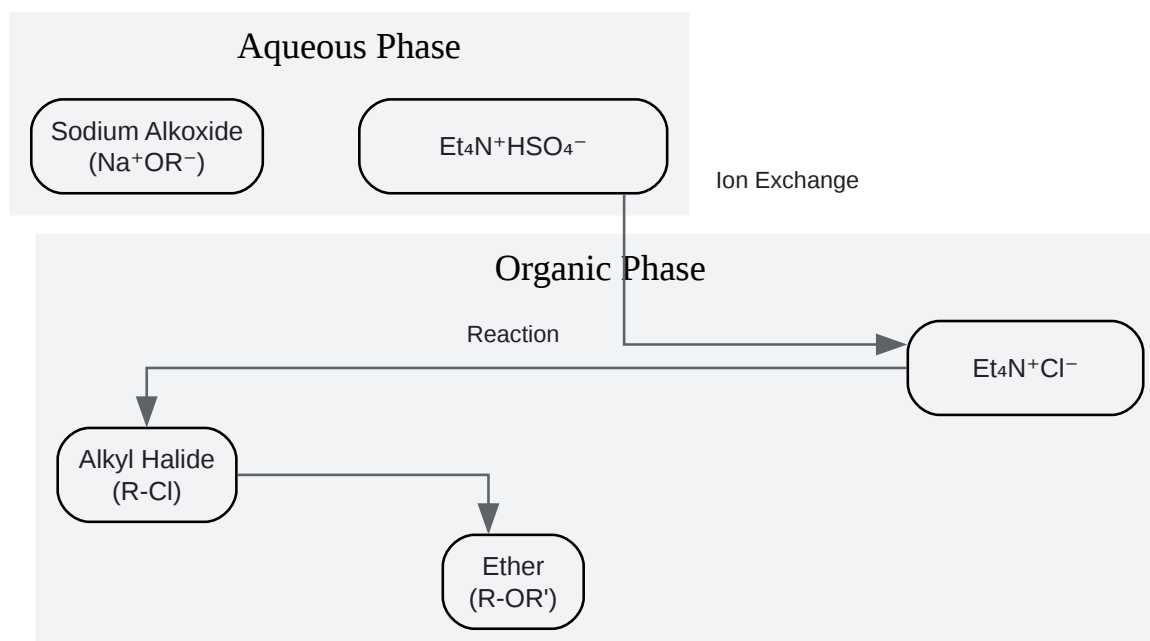
Procedure:

- Prepare the mobile phase and degas it thoroughly.
- Equilibrate the C18 column with the mobile phase at a constant flow rate until a stable baseline is achieved.
- Inject a standard mixture of the adenine nucleotides.
- Monitor the elution of the compounds using a UV detector at an appropriate wavelength (e.g., 254 nm or 260 nm).
- The retention of the nucleotides is influenced by the formation of ion pairs with the triethylammonium (or tetraethylammonium) cations. The separation can be fine-tuned by adjusting the concentration of the ion-pairing reagent and the organic modifier in the mobile phase.

Phase Transfer Catalysis

As a quaternary ammonium salt, **tetraethylammonium hydrogen sulphate** can function as a phase transfer catalyst (PTC).^{[7][8]} PTCs facilitate the transfer of a reactant from one phase (typically aqueous) to another (typically organic), where the reaction occurs. This is particularly useful in reactions involving an inorganic nucleophile and an organic substrate.

The Williamson ether synthesis is a classic example where a phase transfer catalyst can be employed to enhance reaction rates and yields.



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Caption: Phase transfer catalysis in Williamson ether synthesis.

Supporting Electrolyte in Electrochemistry

Tetraalkylammonium salts are commonly used as supporting electrolytes in non-aqueous electrochemistry due to their wide electrochemical windows and good solubility in organic solvents.^{[9][10]} They increase the conductivity of the solution and minimize the iR drop, ensuring accurate electrochemical measurements.

This protocol outlines the general procedure for using a tetraalkylammonium salt as a supporting electrolyte in a cyclic voltammetry experiment.^{[11][12][13]}

Materials:

- Potentiostat
- Three-electrode electrochemical cell (working, reference, and counter electrodes)
- Anhydrous organic solvent (e.g., acetonitrile, dimethylformamide)
- **Tetraethylammonium hydrogen sulphate** (or a similar tetraalkylammonium salt)
- Analyte of interest

Procedure:

- Prepare a solution of the supporting electrolyte (typically 0.1 M) in the anhydrous organic solvent.
- Dissolve the analyte of interest in the electrolyte solution at a known concentration (typically 1-5 mM).
- Assemble the three-electrode cell and add the solution.
- Deoxygenate the solution by bubbling an inert gas (e.g., argon or nitrogen) through it for several minutes.
- Perform the cyclic voltammetry scan over the desired potential range. The wide electrochemical window of the tetraethylammonium salt allows for the study of a broad range of redox processes without interference from the electrolyte itself.

Biological Activity and Signaling Pathways

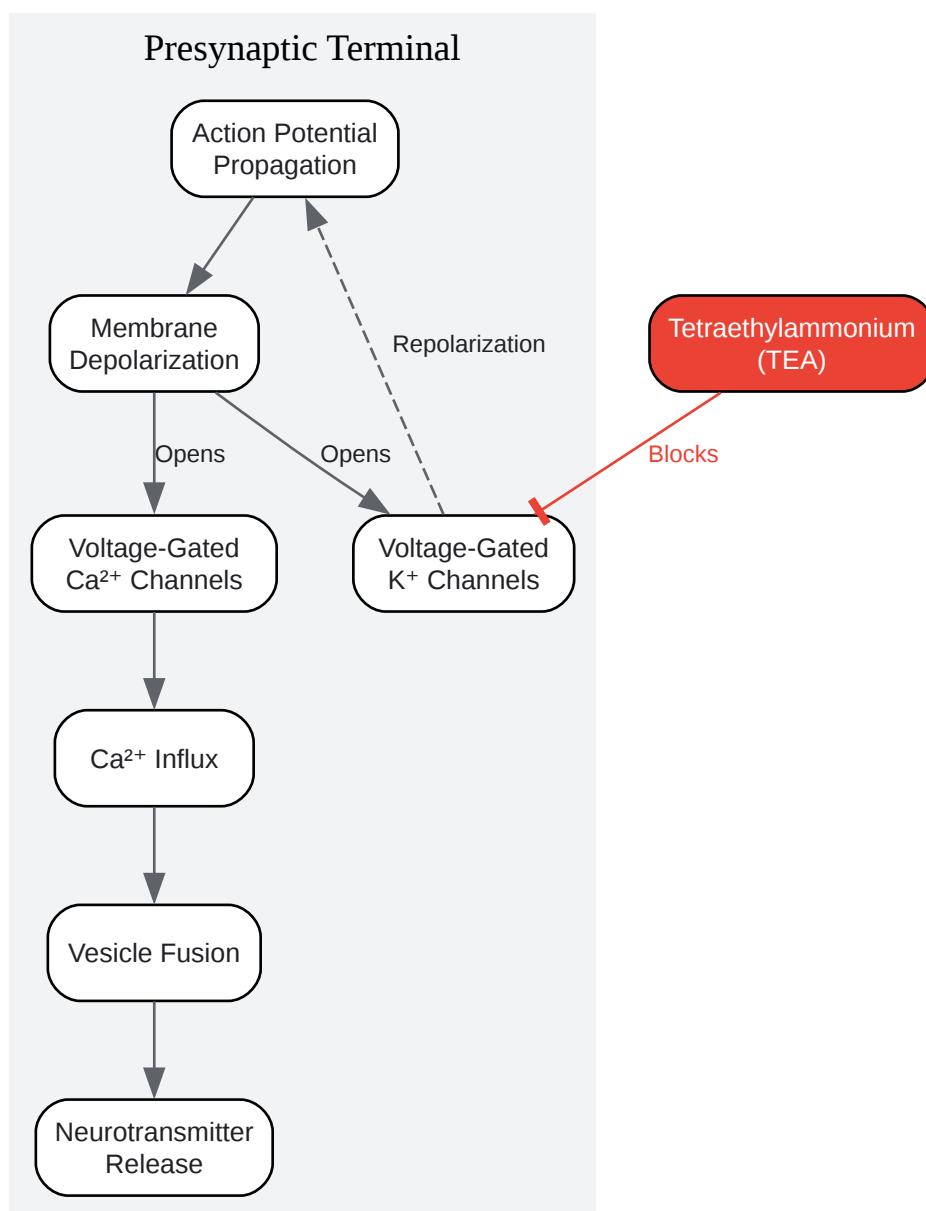
The tetraethylammonium (TEA) cation is a well-characterized blocker of potassium (K^+) channels.^{[14][15][16][17][18]} This property makes it a valuable pharmacological tool for studying the role of these channels in various physiological processes, particularly in neuroscience.

Mechanism of Action: Potassium Channel Blockade

TEA physically occludes the pore of K^+ channels, thereby preventing the efflux of potassium ions. This action prolongs the duration of action potentials in excitable cells like neurons.[14][16] The blockade can occur from either the intracellular or extracellular side of the membrane, depending on the specific type of K^+ channel.[17][18]

Impact on Neuronal Signaling

By blocking voltage-gated K^+ channels, TEA broadens the action potential. This leads to a prolonged influx of calcium ions (Ca^{2+}) through voltage-gated calcium channels, which in turn enhances the release of neurotransmitters at the synapse.



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Caption: Effect of TEA on neuronal signaling.

Other Biological Effects

Beyond its effects on neuronal K⁺ channels, TEA has been shown to interact with other ion channels and transporters. For instance, it can block certain transient receptor potential (TRP) channels and is a substrate for organic cation transporters.[19][20] Studies have also investigated its potential antitumor properties, where it may induce apoptosis in glioma cells by increasing intracellular reactive oxygen species.[19]

Safety and Handling

Tetraethylammonium hydrogen sulphate should be handled with appropriate safety precautions. It is advisable to wear personal protective equipment, including gloves and safety glasses, when handling the compound. Work in a well-ventilated area to avoid inhalation of dust. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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